

Essential Procedures for the Safe Disposal of Corchoionol C

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Compound of Interest

Compound Name: Corchoionol C

Cat. No.: B127102

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For researchers and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This guide provides a comprehensive, step-by-step operational plan for the safe disposal of **Corchoionol C**, a phytochemical under investigation for its antimicrobial and anti-inflammatory properties. While **Corchoionol C** is a naturally derived organic compound with no immediate indications of high toxicity, adherence to standard laboratory chemical waste protocols is essential.^{[1][2]}

Key Compound Information

A summary of the essential data for **Corchoionol C** is provided below. Note that a comprehensive Safety Data Sheet (SDS) is not publicly available, and users should request one from their supplier and consult their institution's Environmental Health and Safety (EHS) department for specific guidance.^{[1][2]}

Property	Data	Source
CAS Number	189351-15-3	[1][2]
Molecular Formula	C ₁₃ H ₂₀ O ₃	[1][3]
Molecular Weight	224.3 g/mol	[1][3]
Physical Description	Powder	[3]
Known Solvents	Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[3]
Storage Temperature	2-8°C	

Step-by-Step Disposal Protocol

This protocol outlines the necessary steps for handling and disposing of **Corchoionol C** waste in a laboratory setting.

Step 1: Personal Protective Equipment (PPE)

Before handling **Corchoionol C** for disposal, it is crucial to wear the appropriate PPE to minimize exposure.

- Safety Glasses: Protects eyes from potential splashes.
- Chemical-Resistant Gloves: Nitrile or other suitable gloves should be worn.
- Laboratory Coat: To protect skin and clothing.

Step 2: Waste Segregation and Collection

Proper segregation is critical to prevent unintended chemical reactions and ensure compliant disposal.

- Solid Waste:
 - Unused or Expired Product: Collect pure **Corchoionol C** powder in its original container or a clearly labeled, sealed container designated for solid chemical waste.

- Contaminated Materials: Items such as gloves, weighing papers, and pipette tips contaminated with **Corchoionol C** should be collected in a dedicated, sealed plastic bag or container labeled as "Contaminated Solid Waste."
- Liquid Waste (Solutions):
 - Do not pour solutions containing **Corchoionol C** down the drain.
 - Collect all liquid waste in a dedicated, leak-proof, and clearly labeled container. The container must be compatible with the solvent used (e.g., glass for organic solvents).
 - The waste container label should clearly state "Hazardous Waste," list all chemical constituents (including solvents), and approximate concentrations.

Step 3: Waste Storage

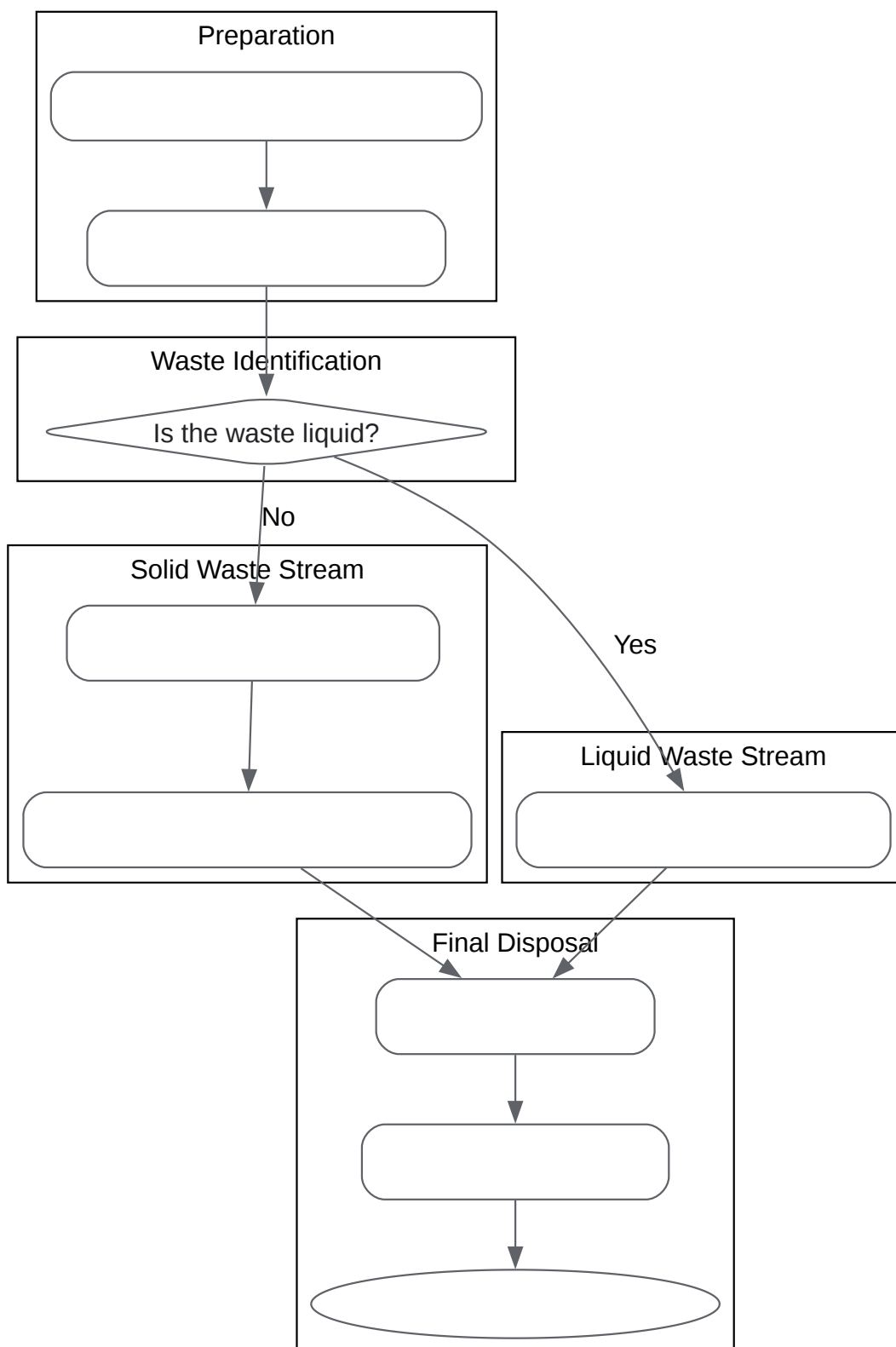
Store all waste containers in a designated and properly ventilated chemical waste storage area. This area should be secure and away from incompatible materials to await collection.

Step 4: Disposal Arrangement

Arrange for the collection of the chemical waste through your institution's EHS department or a licensed hazardous waste disposal contractor. Ensure all local, state, and federal regulations are followed.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Corchoionol C** waste.



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Caption: Disposal workflow for **Corchoionol C**.

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References

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- 2. medchemexpress.com [medchemexpress.com]
- 3. Corchoionol C | CAS:189351-15-3 | Manufacturer ChemFaces [chemfaces.com]
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